

Application Note: Synthesis Protocol for 6-Bromo-8-methoxy-4-methylquinazoline

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Compound of Interest

Compound Name: 6-Bromo-8-methoxy-4-methylquinazoline

Cat. No.: B11752323

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Executive Summary

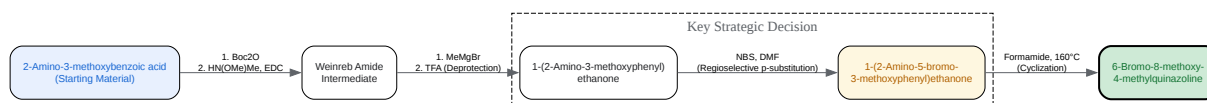
This protocol details the synthesis of **6-Bromo-8-methoxy-4-methylquinazoline**, a functionalized scaffold critical in kinase inhibitor development. The synthesis overcomes the challenge of regioselective halogenation on the electron-rich quinazoline core by installing the bromine atom at the acetophenone precursor stage.

The route utilizes a 3-step convergent strategy:

- **Precursor Construction:** Conversion of 2-amino-3-methoxybenzoic acid to the corresponding acetophenone via a Weinreb amide intermediate.
- **Regioselective Bromination:** Electrophilic aromatic substitution using N-bromosuccinimide (NBS) to selectively target the para-position relative to the amino group.
- **Niementowski-Type Cyclization:** Condensation with formamide to build the pyrimidine ring, yielding the final 4-methylquinazoline core.

Synthetic Pathway Visualization

The following flow diagram illustrates the critical intermediates and logic flow, specifically highlighting the regiochemical control exerted in Step 2.



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Caption: Step-wise synthesis highlighting the critical bromination of the acetophenone intermediate prior to cyclization.

Detailed Experimental Protocol

Phase 1: Synthesis of 1-(2-Amino-3-methoxyphenyl)ethanone

Rationale: Direct methylation of the benzoic acid often leads to over-addition (tertiary alcohols). The Weinreb amide route ensures clean stopping at the ketone oxidation state.

Materials:

- 2-Amino-3-methoxybenzoic acid (CAS: 3177-80-8)[1]
- N,O-Dimethylhydroxylamine hydrochloride
- EDC·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- HOBt (Hydroxybenzotriazole)
- Methylmagnesium bromide (3.0 M in ether)
- Dichloromethane (DCM), THF (anhydrous)

Protocol:

- Protection (Optional but Recommended): Dissolve 2-amino-3-methoxybenzoic acid (10 mmol) in THF/H₂O. Add NaHCO₃ (2.5 eq) and Boc₂O (1.2 eq). Stir at RT for 4h. Acidify and extract to obtain the N-Boc protected acid.
- Amide Coupling: Dissolve the N-Boc acid (10 mmol) in dry DCM (50 mL). Add EDC·HCl (1.2 eq), HOBt (1.2 eq), and DIPEA (3 eq). Stir for 15 min. Add N,O-dimethylhydroxylamine HCl (1.2 eq). Stir overnight at RT.
 - Workup: Wash with 1N HCl, sat. NaHCO₃, and brine. Dry over Na₂SO₄ and concentrate.
- Grignard Addition: Dissolve the Weinreb amide (10 mmol) in anhydrous THF (40 mL) under Argon. Cool to 0°C. Dropwise add MeMgBr (3.0 eq). Stir at 0°C for 1h, then allow to warm to RT for 2h.
 - Quench: Carefully add sat. NH₄Cl solution. Extract with EtOAc.[\[2\]](#)[\[3\]](#)
- Deprotection: Dissolve the intermediate in DCM (20 mL) and add TFA (5 mL). Stir for 2h. Neutralize with sat. NaHCO₃, extract with DCM, and concentrate.
 - Yield: Expect ~75-85% of yellow oil/solid.

Phase 2: Regioselective Bromination

Rationale: The amino group at position 2 strongly activates the para position (position 5). The methoxy group at position 3 activates positions 2, 4, and 6. The acetyl group at position 1 deactivates meta positions. The cooperative directing effects strongly favor bromination at C5, which corresponds to C6 in the final quinazoline.

Materials:

- 1-(2-Amino-3-methoxyphenyl)ethanone (from Phase 1)
- N-Bromosuccinimide (NBS)
- Acetonitrile (ACN) or DMF

Protocol:

- Dissolve the acetophenone (5 mmol) in ACN (25 mL).
- Cool the solution to 0°C in an ice bath.
- Add NBS (1.05 eq) portion-wise over 15 minutes to avoid exotherms and di-bromination.
- Stir at 0°C for 1 hour, then warm to RT and stir for 2 hours.
- Monitoring: Check TLC (Hexane:EtOAc 4:1). The product is usually less polar than the starting material.
- Workup: Dilute with water (100 mL). Extract with EtOAc (3 x 30 mL). Wash organics with brine.^[3]
- Purification: Recrystallize from Ethanol or flash chromatography (0-20% EtOAc/Hexane).
 - Target: 1-(2-amino-5-bromo-3-methoxyphenyl)ethanone.
 - Data Validation: ¹H NMR should show two aromatic doublets (meta-coupling ~2Hz) if regioselectivity is correct, or a singlet pattern if other isomers form (unlikely).

Phase 3: Cyclization to Quinazoline

Rationale: The "modified Niementowski" reaction uses formamide as a source of both the N-C=N carbon and the nitrogen. The high temperature drives the condensation and dehydration.

Materials:

- 1-(2-Amino-5-bromo-3-methoxyphenyl)ethanone (Intermediate 2)
- Formamide (Reagent grade, >99%)
- Ammonium formate (Catalyst, optional)

Protocol:

- In a pressure tube or round-bottom flask equipped with a condenser, mix the bromo-acetophenone (2 mmol) with Formamide (5 mL, ~60 eq).

- Add Ammonium formate (0.5 eq) to catalyze the reaction (optional but improves yield).
- Heat the mixture to 160–170°C for 12–18 hours.
 - Note: The reaction must be hot enough to distill off the water formed, driving the equilibrium.
- Cooling: Allow the mixture to cool to RT. The product often precipitates as a solid.
- Isolation: Pour the reaction mixture into ice-cold water (50 mL). Stir for 30 minutes.
- Filtration: Filter the precipitate. Wash copiously with water to remove formamide.
- Purification: Dissolve in DCM, dry over Na₂SO₄, and pass through a short silica plug or recrystallize from EtOH/Water.

Quantitative Data Summary

Parameter	Phase 1 (Precursor)	Phase 2 (Bromination)	Phase 3 (Cyclization)
Starting Material	2-Amino-3-methoxybenzoic acid	2-Amino-3-methoxyacetophenone	5-Bromo-2-amino-3-methoxyacetophenone
Reagents	MeNHOMe, MeMgBr	NBS, ACN	Formamide
Temperature	0°C to RT	0°C	160°C
Typical Yield	75-85%	80-90%	65-75%
Key Risk	Over-addition of Grignard	Di-bromination if NBS excess	Incomplete cyclization at low temp

Critical Analysis & Troubleshooting

Regioselectivity Verification

The success of this synthesis hinges on Phase 2. In the 2-amino-3-methoxyacetophenone system:

- Amino (C2): Directs ortho (C1, C3 - blocked) and para (C5).
- Methoxy (C3): Directs ortho (C2, C4) and para (C6).
- Acetyl (C1): Deactivates, directs meta (C3, C5).
- Dominant Effect: The amino group is the strongest activator.^[4] Its para position (C5) coincides with the meta director of the acetyl group. Therefore, C5 is the exclusive site of bromination. This C5 position becomes C6 in the quinazoline numbering scheme.

Troubleshooting Table

Issue	Probable Cause	Solution
Low Yield in Phase 1	Incomplete amide formation or Grignard over-reaction.	Use N-Boc protection; ensure strictly anhydrous THF for Grignard.
Mixture of isomers in Phase 2	Temperature too high or fast addition.	Keep reaction at 0°C; add NBS slowly.
Incomplete Cyclization (Phase 3)	Temperature < 150°C.	Use an oil bath at 170°C; ensure water can escape (open system or Dean-Stark).

References

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- [3. zenodo.org \[zenodo.org\]](#)
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